

# comparative analysis of Leucokinin VIII sequences across different insect orders

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## Compound of Interest

Compound Name: *Leucokinin VIII*

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## A Comparative Guide to Leucokinin Neuropeptides Across Insect Orders

For Researchers, Scientists, and Drug Development Professionals

This guide provides a comparative analysis of Leucokinin (LK) neuropeptide sequences and their associated signaling pathways across various insect orders. Leucokinins are a family of multifunctional neuropeptides that play crucial roles in regulating key physiological processes, including diuresis, gut motility, feeding behavior, and metabolism.<sup>[1][2]</sup> First identified in the Madeira cockroach, *Leucophaea maderae*, these peptides are characterized by a highly conserved C-terminal pentapeptide motif: Phe-X-Y-Trp-Gly-NH<sub>2</sub>.<sup>[1][2][3]</sup> Understanding the structural variations and conserved features of LKs and their receptors across different insects is vital for developing targeted and species-specific pest control agents or for identifying novel therapeutic leads.

## Comparative Analysis of Leucokinin VIII and Related Sequences

The Leucokinin family consists of multiple related peptides (paracopies) within a single species, with the number of variants differing significantly between insect orders. For instance, the fruit fly *Drosophila melanogaster* precursor encodes a single LK, while the cockroach *Periplaneta americana* has 17 predicted paracopies. All LKs share a core C-terminal sequence essential for biological activity.

The table below presents a comparison of Leucokinin peptide sequences from representative species across several insect orders, highlighting the conserved C-terminal motif. While direct orthologs of "**Leucokinin VIII**" from *Leucophaea maderae* are not typically found, the table shows functionally analogous peptides that share the characteristic LK structure.

Table 1: Amino Acid Sequences of Leucokinin Peptides in Different Insect Orders

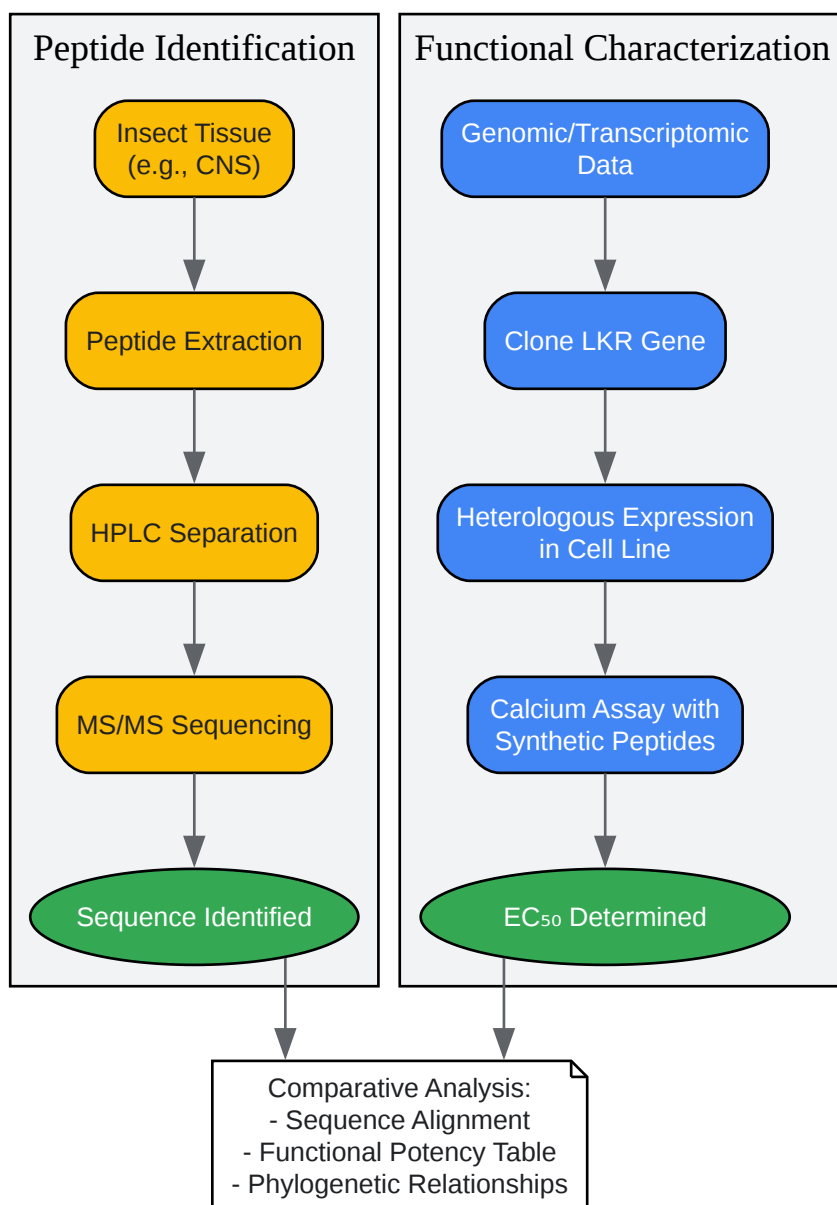
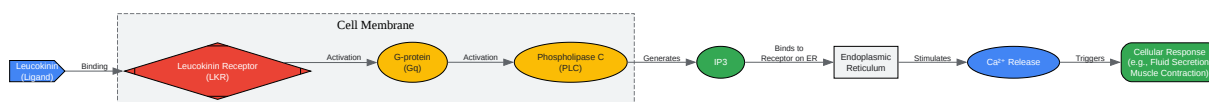
Insect Order	Species	Peptide Name(s)	Sequence(s)
Blattodea	<b>Leucophaea maderae</b>	<b>Leucokinin I-VIII</b>	<b>DPAFNSWGa, DPEFNSWGa, DSSFHSWGa, GADFHSWGa, GTTFHSWGa, EADFYSWGa, DPDFYSWGa, pQSETFSPWGa</b>
Orthoptera	<i>Acheta domesticus</i>	Achetakinin I-V	DPAFNSWGa, ASAYVPLGL, NPAFSSWGa, APYFSPWGa, APFFSPWGa
Diptera	<i>Drosophila melanogaster</i>	Drosokinin	NSVVLGKKQRFHSW Gamide
Diptera	<i>Musca domestica</i>	Muscakinin	GADFHSWGamide
Lepidoptera	<i>Hyphantria cunea</i>	HcLK-1, HcLK-2, HcLK-3	YFSPWGa, VRFSPWGa, KVKFSAWGa
Lepidoptera	<i>Helicoverpa zea</i>	Helicokinin I, II	PAFSPWGa, PLFSPWGa
Hemiptera	<i>Rhodnius prolixus</i>	Rhopr-LK	AEPKPFHSWGa

| Hymenoptera | *Apis mellifera* | Amel-K | NPFNWGa |

Note: 'a' or 'amide' denotes C-terminal amidation. pQ denotes pyroglutamate.

## Leucokinin Signaling Pathway

Leucokinins exert their effects by binding to specific G-protein-coupled receptors (GPCRs), known as Leucokinin receptors (LKR). The LKR is homologous to vertebrate tachykinin receptors. Upon ligand binding, the LKR activates a downstream signaling cascade, typically resulting in an increase in intracellular calcium concentration ( $[Ca^{2+}]_i$ ). This calcium signal then triggers various cellular responses depending on the cell type, such as fluid secretion in Malpighian tubules or muscle contraction in the hindgut.



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